

# An In-depth Technical Guide to the Chemical Properties of D-Pyroglutamic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *D-Pyroglutamic acid*

Cat. No.: *B555521*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**D-Pyroglutamic acid**, a cyclic derivative of the amino acid D-glutamic acid, is a molecule of significant interest in various scientific fields, including pharmaceuticals and biochemistry.<sup>[1][2]</sup> Its unique rigid structure and chemical functionalities make it a valuable chiral building block in the synthesis of complex bioactive molecules, including peptide-based drugs and enzyme inhibitors.<sup>[1]</sup> This technical guide provides a comprehensive overview of the chemical properties of **D-Pyroglutamic acid**, supported by quantitative data, experimental methodologies, and visual representations of its chemical behavior.

## Core Chemical and Physical Properties

**D-Pyroglutamic acid**, also known as (R)-5-Oxopyrrolidine-2-carboxylic acid, is a white crystalline powder.<sup>[1][3]</sup> Its fundamental properties are summarized in the tables below, providing a ready reference for researchers.

### Table 1: General and Physical Properties of D-Pyroglutamic Acid

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>7</sub> NO <sub>3</sub>	[1][4][5][6]
Molecular Weight	129.11 g/mol	[1][4][6]
Appearance	White to off-white crystalline powder	[1][4]
Melting Point	155-163 °C	[1][3][4]
Boiling Point	453.1 ± 38.0 °C at 760 mmHg	[4]
Density	1.4 ± 0.1 g/cm <sup>3</sup>	[4]

**Table 2: Physicochemical Properties of D-Pyroglutamic Acid**

Property	Value	Conditions	Source
pKa (Strongest Acidic)	3.48 ± 0.20	Predicted	[7][8]
Optical Rotation [α]	+10.5 ± 1°	c=2 in H <sub>2</sub> O, 20°C, D line	[1]
Water Solubility	Soluble	[9]	
Solubility in PBS (pH 7.2)	~10 mg/mL	[5]	
Solubility in DMSO	~10 mg/mL	[5]	
Solubility in Dimethylformamide	~10 mg/mL	[5]	
Solubility in Methanol	Slightly soluble	[8][9]	
XLogP3-AA	-0.8	[6]	

## Chemical Reactivity and Stability

**D-Pyroglutamic acid** exhibits stability under normal temperatures and pressures.[10] It is, however, incompatible with strong oxidizing agents.[10][11] Hazardous decomposition products

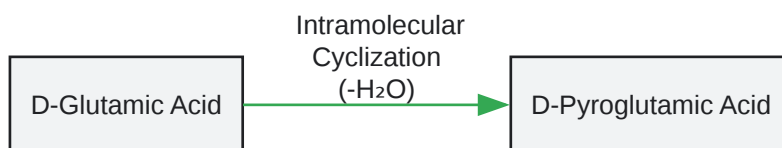
upon combustion include carbon oxides and nitrogen oxides.[10][11]

The key chemical reactions involving **D-Pyroglutamic acid** are centered around its carboxylic acid and lactam functionalities.

- **Hydrolysis:** The lactam ring of **D-Pyroglutamic acid** can be hydrolyzed under certain conditions to yield D-glutamic acid.[9]
- **Esterification:** The carboxylic acid group can undergo esterification reactions. For instance, it can react with dodecyl chloroformate to form an ester, which can alter its lipophilicity for applications such as drug delivery.[12]
- **Peptide Synthesis:** **D-Pyroglutamic acid** can be incorporated into peptide chains.[1] Due to the nature of the lactam nitrogen, direct acylation can be challenging, and often, N-protected derivatives are used in peptide synthesis.[13]

## Synthesis of D-Pyroglutamic Acid

**D-Pyroglutamic acid** is primarily synthesized through the intramolecular cyclization of D-glutamic acid.[9] This reaction involves the formation of a lactam ring through the dehydration between the amino group and the gamma-carboxylic acid group of D-glutamic acid. The cyclization can be catalyzed by heat or by enzymes such as D-glutamate cyclase.[2][9]

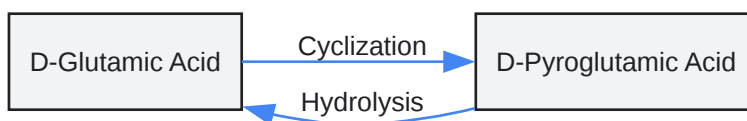


[Click to download full resolution via product page](#)

Synthesis of **D-Pyroglutamic acid** from D-glutamic acid.

## Chemical Equilibrium

The formation of **D-Pyroglutamic acid** from D-glutamic acid is a reversible process. The lactam ring can be opened through hydrolysis to revert to the open-chain amino acid. This equilibrium is influenced by factors such as pH and temperature.



[Click to download full resolution via product page](#)

Reversible conversion between D-Glutamic acid and **D-Pyroglutamic acid**.

## Experimental Protocols

Detailed experimental protocols for determining the chemical properties of **D-Pyroglutamic acid** are based on standard analytical techniques.

### Determination of Melting Point

Methodology:

- A small, dry sample of **D-Pyroglutamic acid** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a calibrated melting point apparatus.
- The sample is heated at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature range from the appearance of the first liquid drop to the complete melting of the solid is recorded as the melting point range.

### Determination of Optical Rotation

Methodology:

- A solution of **D-Pyroglutamic acid** of a known concentration (e.g., 2 g/100 mL in water) is prepared.<sup>[1]</sup>
- The solution is placed in a polarimeter cell of a known path length.
- The optical rotation of the solution is measured using a polarimeter with a sodium D-line light source at a controlled temperature (e.g., 20°C).

- The specific rotation is calculated using the formula:  $[\alpha] = \alpha / (l \times c)$ , where  $\alpha$  is the observed rotation,  $l$  is the path length in decimeters, and  $c$  is the concentration in g/mL.

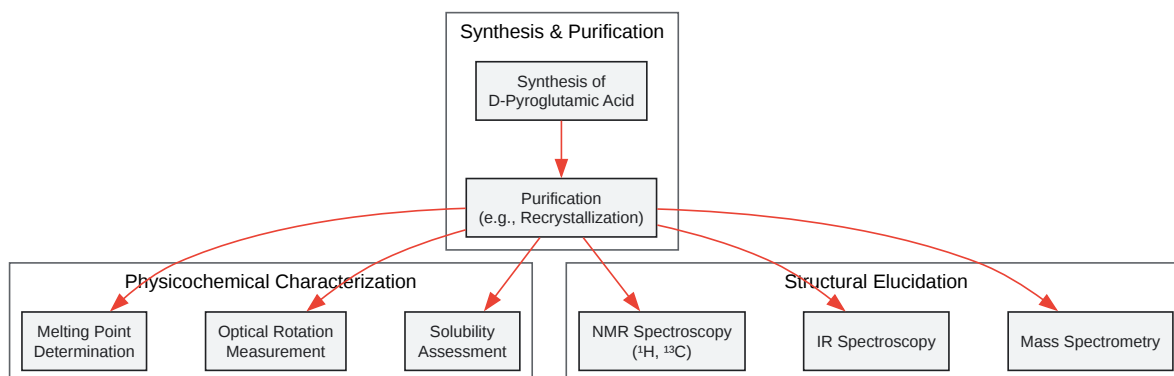
## Spectroscopic Analysis (NMR and IR)

### Nuclear Magnetic Resonance (NMR) Spectroscopy:

- $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra are used to confirm the molecular structure of **D-Pyroglutamic acid**.
- Sample Preparation: A small amount of **D-Pyroglutamic acid** is dissolved in a suitable deuterated solvent (e.g.,  $\text{D}_2\text{O}$  or  $\text{DMSO-d}_6$ ).[\[14\]](#)[\[15\]](#)
- Data Acquisition: The NMR spectrum is acquired using a high-field NMR spectrometer.
- Analysis: The chemical shifts, coupling constants, and integration of the peaks in the  $^1\text{H}$  NMR spectrum, along with the chemical shifts in the  $^{13}\text{C}$  NMR spectrum, are analyzed to elucidate the proton and carbon environments within the molecule.[\[6\]](#)[\[16\]](#)

### Infrared (IR) Spectroscopy:

- IR spectroscopy is used to identify the functional groups present in **D-Pyroglutamic acid**.
- Sample Preparation: A solid sample can be analyzed as a KBr pellet or using an Attenuated Total Reflectance (ATR) accessory.[\[6\]](#)
- Data Acquisition: The IR spectrum is recorded over a range of wavenumbers (e.g.,  $4000\text{-}400\text{ cm}^{-1}$ ).
- Analysis: The presence of characteristic absorption bands for the carboxylic acid (O-H and C=O stretching) and the lactam (N-H and C=O stretching) functional groups are identified.[\[17\]](#)[\[18\]](#)



[Click to download full resolution via product page](#)

General experimental workflow for characterizing **D-Pyroglutamic acid**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. D-Pyroglutamic acid | 4042-36-8 [chemicalbook.com]
- 3. D-Pyroglutamic Acid 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 4. D-Pyroglutamic Acid | API & Peptide Intermediate | Baishixing | ETW [etwinternational.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. D-Pyroglutamic acid | C<sub>5</sub>H<sub>7</sub>NO<sub>3</sub> | CID 439685 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. DL-Pyroglutamic acid | 149-87-1 [chemicalbook.com]
- 8. D-Pyroglutamic acid | 4042-36-8 [amp.chemicalbook.com]

- 9. Buy D-Pyroglutamic acid | 4042-36-8 [smolecule.com]
- 10. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. D-pyroglutamic Acid | 4042-36-8 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 13. Thieme E-Books & E-Journals [thieme-connect.de]
- 14. D-Pyroglutamic acid(4042-36-8) 1H NMR spectrum [chemicalbook.com]
- 15. hmdb.ca [hmdb.ca]
- 16. spectrabase.com [spectrabase.com]
- 17. D-Pyroglutamic acid(4042-36-8) IR Spectrum [chemicalbook.com]
- 18. D-Pyroglutamic acid(4042-36-8) IR2 [m.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of D-Pyroglutamic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555521#what-are-the-chemical-properties-of-d-pyroglutamic-acid]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)